

# Best practices for storing and handling BMS-795311

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BMS-795311

Cat. No.: B15617822

[Get Quote](#)

## Technical Support Center: BMS-795311

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective storage and handling of **BMS-795311**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **BMS-795311**?

For long-term stability, solid **BMS-795311** should be stored at -20°C, which ensures its integrity for up to 12 months.<sup>[1]</sup> For shorter periods, storage at 4°C is acceptable for up to 6 months.<sup>[1]</sup>

Q2: How should I store **BMS-795311** once it is in solution?

**BMS-795311** dissolved in a solvent should be stored at -80°C for up to 6 months to maintain its activity.<sup>[1]</sup> Storage at -20°C is also an option for the same duration.<sup>[1]</sup>

Q3: What is the recommended solvent for dissolving **BMS-795311**?

The recommended solvent for **BMS-795311** is Dimethyl Sulfoxide (DMSO), in which it is soluble up to 10 mM.<sup>[1]</sup>

Q4: What personal protective equipment (PPE) should be worn when handling **BMS-795311**?

When handling **BMS-795311**, it is important to use standard laboratory personal protective equipment. This includes safety goggles, chemical-resistant gloves, and a lab coat.[\[2\]](#)

Q5: How should I handle a spill of **BMS-795311**?

In the event of a spill, ensure the area is well-ventilated. Wear appropriate PPE, and clean the contaminated surfaces thoroughly to prevent accidental exposure.[\[2\]](#)

## Storage and Stability Data

Form	Storage Temperature	Duration
Solid Powder	-20°C	12 Months
Solid Powder	4°C	6 Months
In Solvent	-80°C	6 Months
In Solvent	-20°C	6 Months

## Experimental Protocols

### Preparation of a 10 mM Stock Solution in DMSO

Objective: To prepare a 10 mM stock solution of **BMS-795311** for use in in vitro assays.

Materials:

- **BMS-795311** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips

Procedure:

- Equilibrate the vial of solid **BMS-795311** to room temperature before opening to prevent condensation.

- Weigh the required amount of **BMS-795311** powder using an analytical balance in a chemical fume hood. The molecular weight of **BMS-795311** is 671.52 g/mol .
- Add the appropriate volume of anhydrous DMSO to the powder to achieve a final concentration of 10 mM.
- Vortex the solution gently until the solid is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term use.

## Troubleshooting Guide

Issue: **BMS-795311** powder is difficult to dissolve.

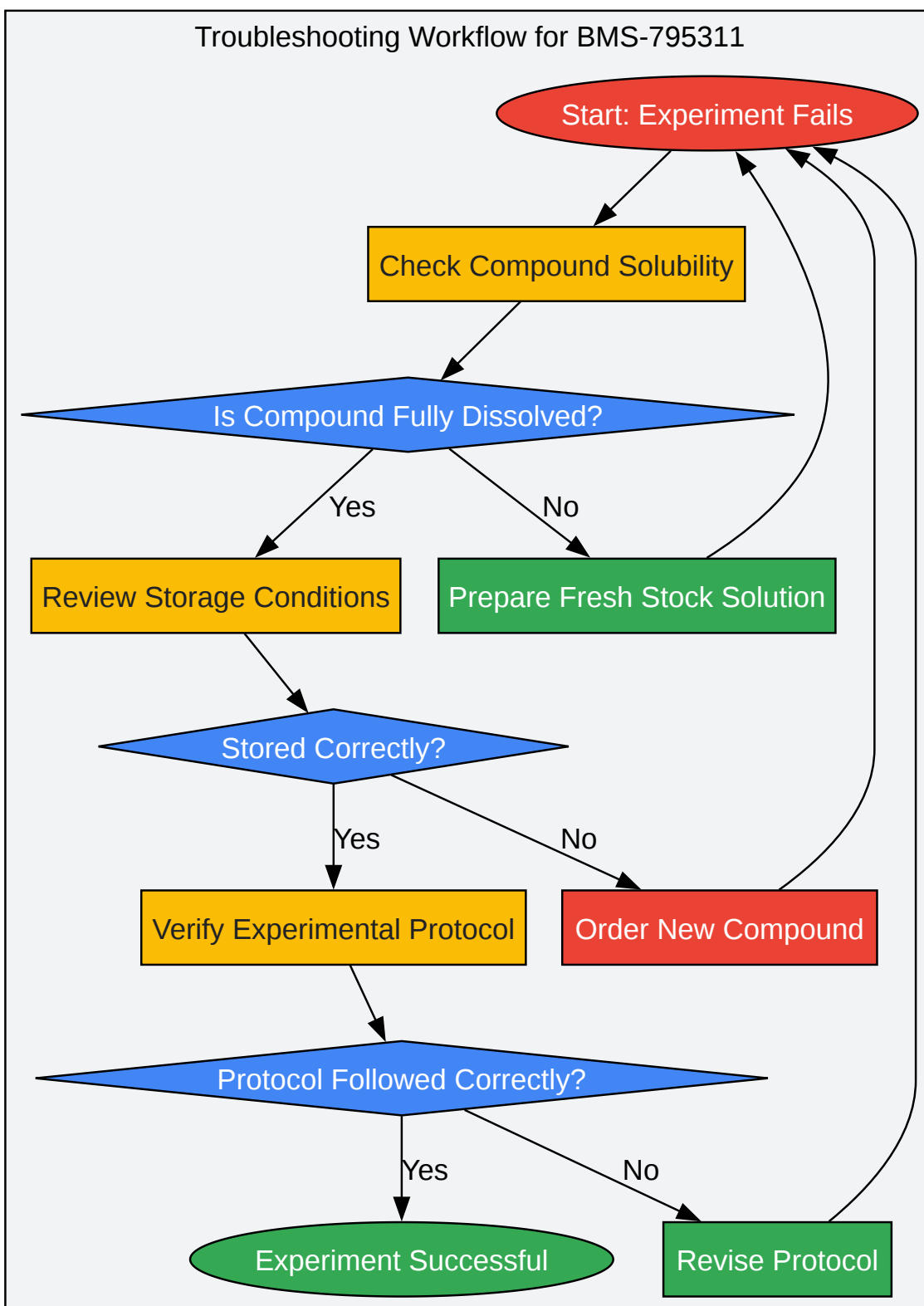
- Possible Cause: The compound may not have been brought to room temperature before adding the solvent, or the solvent quality may be poor.
- Solution: Ensure the vial is at room temperature before opening. Use fresh, anhydrous DMSO. Gentle warming and vortexing can aid dissolution.

Issue: Inconsistent results in bioassays.

- Possible Cause 1: Improper storage of the stock solution leading to degradation.
- Solution 1: Store stock solutions in single-use aliquots at -80°C. Avoid repeated freeze-thaw cycles.
- Possible Cause 2: The compound may have degraded due to prolonged storage.
- Solution 2: Use the compound within the recommended storage period (12 months for solid, 6 months for solutions).

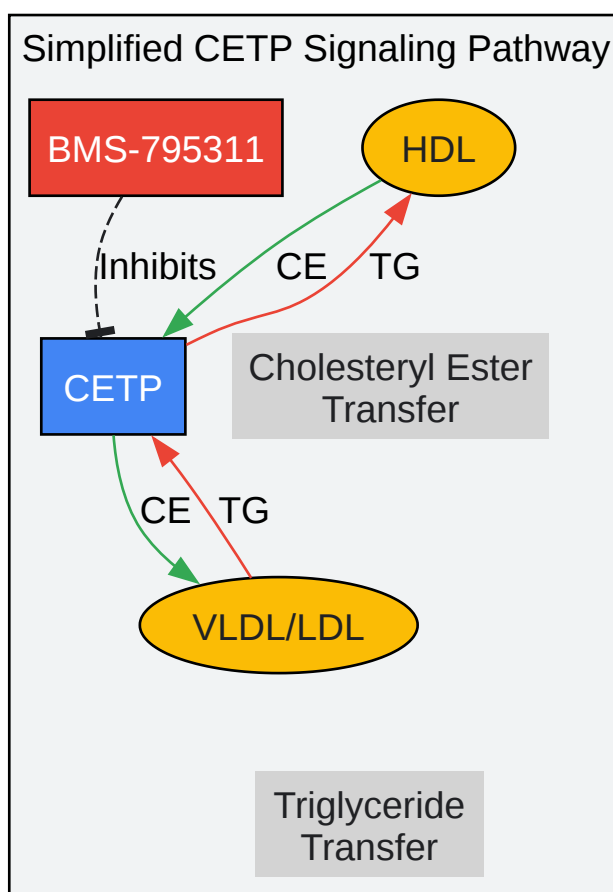
Issue: Precipitation of the compound in aqueous media.

- Possible Cause: **BMS-795311** has low aqueous solubility. The final concentration of DMSO in the assay media may be too low to maintain solubility.
- Solution: Ensure the final DMSO concentration in your assay is sufficient to keep the compound in solution, typically between 0.1% and 1%. Perform a solubility test in your specific assay buffer.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for experiments involving **BMS-795311**.



[Click to download full resolution via product page](#)

Caption: Simplified diagram of CETP-mediated lipid transfer and its inhibition by **BMS-795311**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. BMS-795311 |CAS:939390-99-5 Probechem Biochemicals [[probechem.com](http://probechem.com)]
- 2. [bfgsupply.com](http://bfgsupply.com) [[bfgsupply.com](http://bfgsupply.com)]
- To cite this document: BenchChem. [Best practices for storing and handling BMS-795311]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15617822#best-practices-for-storing-and-handling-bms-795311>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)